An In-depth Technical Guide to the Discovery and Development of HS014

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Compound of Interest

Compound Name:	*HS014*
Cat. No.:	*B7911078*

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Introduction

HS014 is a potent and selective antagonist of the melanocortin-4 receptor (MC4R), a G protein-coupled receptor primarily expressed in the central nervous system. The MC4R plays a pivotal role in the regulation of energy homeostasis, appetite, and body weight. Its endogenous agonist, α-melanocyte-stimulating hormone (α-MSH), signals satiety, while the inverse agonist, agouti-related peptide (AgRP), promotes food intake. Due to its critical role in energy balance, the MC4R has emerged as a significant therapeutic target for metabolic disorders. **HS014**, a synthetic cyclic peptide analog of MSH, has been instrumental in elucidating the physiological functions of the MC4R and holds potential for therapeutic applications where antagonism of this receptor is desired, such as in the treatment of cachexia and certain types of pain. This guide provides a comprehensive overview of the discovery, development, and pharmacological characterization of **HS014**.

Discovery and Structure-Activity Relationship

The discovery of **HS014** was a result of systematic structure-activity relationship (SAR) studies on melanocyte-stimulating hormone (MSH) analogs. The goal was to develop selective ligands for the melanocortin receptor subtypes to better understand their individual physiological roles.

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The general approach to developing MSH analogs involves modifications of the peptide backbone and side chains to alter binding affinity and efficacy at the different melanocortin receptors. This often includes cyclization of the peptide to constrain its conformation, which can lead to increased receptor selectivity and stability.

While a detailed, step-by-step synthesis protocol for every analog in the development pipeline is not publicly available, the general methodology for the synthesis of such cyclic peptides involves solid-phase peptide synthesis (SPPS).

General Synthesis and Purification Protocol for Cyclic Peptides like **HS014**:

Solid-Phase Peptide Synthesis (SPPS):

- Resin Preparation: A suitable resin, such as Rink amide resin, is used as the solid support. The first amino acid is coupled to the resin.
- Peptide Chain Elongation: The peptide chain is assembled in a stepwise manner by the sequential addition of Fmoc-protected amino acids. Each cycle consists of:
  - Fmoc Deprotection: Removal of the Fmoc protecting group from the N-terminus of the growing peptide chain using a solution of piperidine in a suitable solvent like N,N-dimethylformamide (DMF).
  - Washing: Thorough washing of the resin with DMF to remove excess piperidine and by-products.
  - Amino Acid Coupling: Activation and coupling of the next Fmoc-protected amino acid using a coupling reagent such as HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) in the presence of a base like N,N-diisopropylethylamine (DIEA).
  - Washing: Washing the resin with DMF to remove unreacted reagents.
- Cleavage from Resin: Once the linear peptide sequence is assembled, it is cleaved from the resin, and the side-chain protecting groups are removed simultaneously using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and various scavengers to prevent side reactions.

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- Cyclization: The linear peptide is cyclized in solution. This is often achieved by forming a disulfide bond between two cysteine residues or by forming a lactam bridge. The reaction is performed under high dilution to favor intramolecular cyclization over intermolecular polymerization.
- Purification: The crude cyclic peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: The final product is characterized by mass spectrometry and analytical HPLC to confirm its identity and purity.

The development of **HS014** likely involved the synthesis and screening of numerous MSH analogs with modifications at key positions to enhance MC4R antagonist activity and selectivity over other melanocortin receptors.

Pharmacological Profile

In Vitro Pharmacology

HS014 exhibits high affinity and selectivity for the human melanocortin-4 receptor. Its binding affinity has been determined through competitive radioligand binding assays.

Table 1: In Vitro Binding Affinity of **HS014** at Human Melanocortin Receptors

Receptor Subtype	Ki (nM)
MC1R	108
MC3R	54.4
MC4R	3.16
MC5R	694

Data compiled from publicly available sources.

The functional activity of **HS014** as an antagonist has been confirmed in cell-based assays measuring second messenger signaling, such as cyclic AMP (cAMP) accumulation. As an

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antagonist, **HS014** blocks the increase in intracellular cAMP induced by MC4R agonists like α-MSH.

Experimental Protocol: In Vitro cAMP Assay

This protocol describes a general method for assessing the antagonist activity of **HS014** at the MC4R by measuring its ability to inhibit agonist-induced cAMP production.

Materials:

- HEK293 cells stably expressing the human MC4R.
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics.
- Assay buffer (e.g., HBSS with 20 mM HEPES and 0.1% BSA).
- **HS014**.
- MC4R agonist (e.g., α-MSH).
- cAMP assay kit (e.g., HTRF, LANCE, or ELISA-based).
- 384-well white microplates.

Procedure:

- Cell Seeding: Seed the HEK293-hMC4R cells into 384-well plates at an appropriate density and incubate overnight to allow for cell attachment.
- Compound Preparation: Prepare serial dilutions of **HS014** in assay buffer. Also, prepare a solution of the MC4R agonist at a concentration that elicits a submaximal response (e.g., EC80).
- Antagonist Incubation: Remove the cell culture medium and add the diluted **HS014** solutions to the cells. Incubate for a defined period (e.g., 30 minutes) at 37°C.
- Agonist Stimulation: Add the MC4R agonist solution to the wells containing **HS014** and incubate for another defined period (e.g., 30 minutes) at 37°C. Include control wells with

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agonist alone (for maximal stimulation) and buffer alone (for basal levels).

- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions for the chosen cAMP assay kit.
- Data Analysis: Plot the cAMP levels against the concentration of **HS014**. The concentration of **HS014** that inhibits 50% of the agonist-induced cAMP response (IC50) is determined by non-linear regression analysis.

Pharmacokinetics

Detailed pharmacokinetic data for **HS014** in various species is not extensively published in a consolidated format. The following table represents a template for the type of ADME (Absorption, Distribution, Metabolism, Excretion) data that would be generated during preclinical development.

Table 2: Representative Pharmacokinetic Profile of a Peptide-based Drug (Data for **HS014** is not fully available)

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Parameter	Value	Species	Route of Administration	Notes
Absorption				
Bioavailability	Low	Rat	Oral	Peptides generally have poor oral bioavailability.
Tmax	Not Available			
Distribution				
Volume of Distribution (Vd)	Not Available			
Protein Binding	Not Available			
Metabolism				
Primary Route	Proteolytic degradation	In vitro	Peptides are typically metabolized by proteases.	
Major Metabolites	Not Available			
Excretion				
Clearance (CL)	Not Available			
Half-life (t1/2)	Not Available			
Major Route of Excretion	Not Available			

This table is for illustrative purposes. Specific ADME data for **HS014** is limited in the public domain.

In Vivo Pharmacology

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Preclinical studies in animal models have been crucial in characterizing the physiological effects of **HS014**. These studies have primarily focused on its role in appetite regulation and pain modulation.

Effects on Food Intake

Central administration of **HS014** has been shown to increase food intake in rats. This effect is consistent with its role as an antagonist of the MC4R, which is known to mediate anorexigenic signals.

Table 3: Effect of Intracerebroventricular (ICV) Administration of **HS014** on Food Intake in Rats

Dose (nmol, ICV)	Food Intake (g) at 1 hour	Food Intake (g) at 4 hours
Vehicle	~0.5	~1.0
0.33	Increased	Increased
1.0	Significantly Increased	Significantly Increased
3.3	Significantly Increased	Significantly Increased
10	Decreased (sedation)	Increased

Data represents a summary of findings from published studies. Actual values may vary between experiments.

Experimental Protocol: In Vivo Food Intake Study in Rats

This protocol outlines a general procedure for assessing the effect of centrally administered **HS014** on food intake in rats.

Animals:

- Male Wistar or Sprague-Dawley rats, individually housed.
- Animals are acclimatized to the housing conditions and handling.

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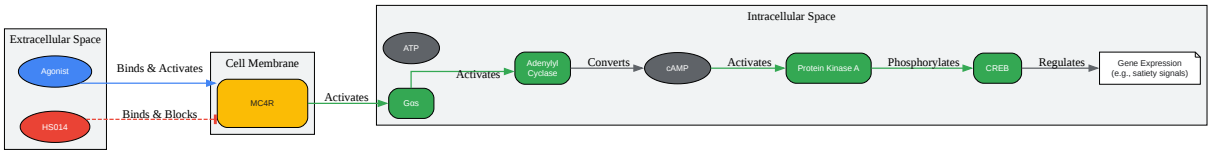
Procedure:

- Surgical Preparation: Rats are surgically implanted with a guide cannula targeting a lateral cerebral ventricle for intracerebroventricular (ICV) injections. Animals are allowed to recover from surgery.
- Habituation: Rats are habituated to the injection procedure and the feeding environment.
- Drug Administration: On the day of the experiment, **HS014** or vehicle is administered via an ICV injection.
- Food Intake Measurement: Immediately after the injection, pre-weighed food is provided to the rats. Food intake is measured at regular intervals (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food.
- Data Analysis: The cumulative food intake at each time point is calculated and compared between the **HS014**-treated and vehicle-treated groups using appropriate statistical tests (e.g., t-test or ANOVA).

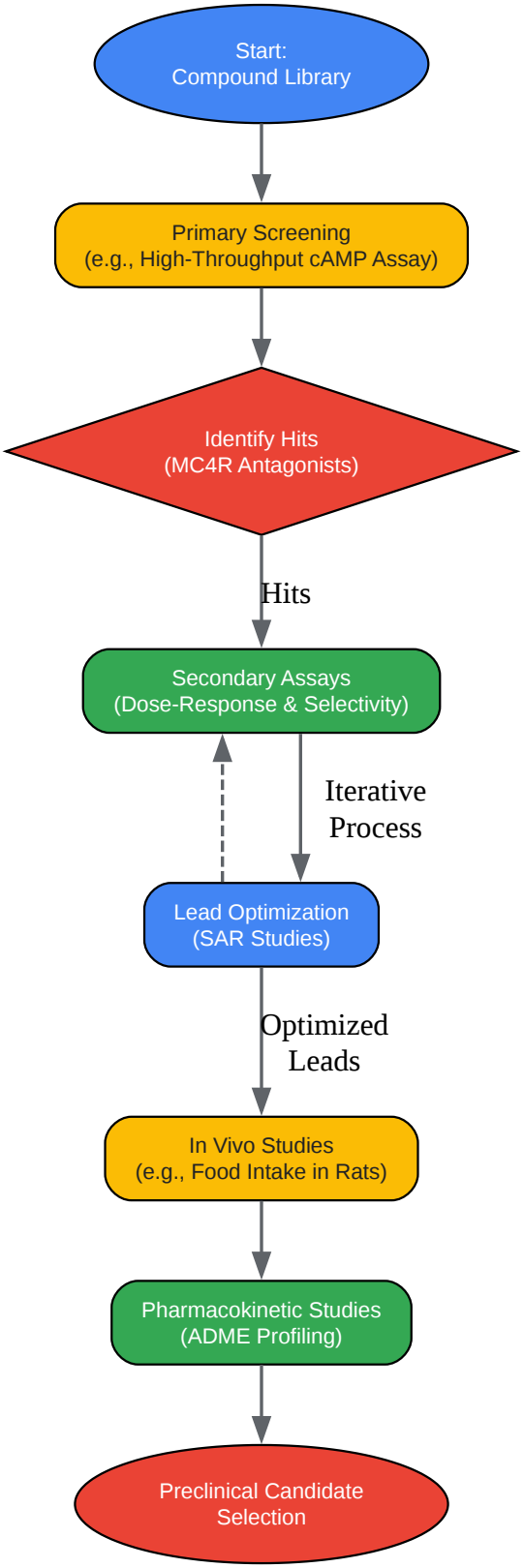
Signaling Pathways

The melanocortin-4 receptor is a Gs protein-coupled receptor. Agonist binding to MC4R activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). cAMP then activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, including the transcription factor cAMP response element-binding protein (CREB). As an antagonist, **HS014** competitively binds to the MC4R and prevents the conformational changes necessary for Gs protein activation, thereby blocking the downstream signaling cascade initiated by agonists.

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